

Spectroscopic Analysis of Trimethyl-2-cyclohexen-1-one Isomers: A Technical Guide

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Compound of Interest

Compound Name: 4,4,5-Trimethyl-2-cyclohexen-1-one

CAS No.: 17429-29-7

Cat. No.: B103420

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the spectroscopic data for various isomers of trimethyl-2-cyclohexen-1-one. While a specific search for **4,4,5-trimethyl-2-cyclohexen-1-one** did not yield readily available spectroscopic data, this document presents a detailed analysis of closely related and commercially available isomers, including 2,4,4-trimethylcyclohex-2-en-1-one, 3,4,4-trimethylcyclohex-2-en-1-one, and 4,4,6-trimethyl-2-cyclohexen-1-one. This information serves as a valuable comparative resource for researchers in the fields of organic synthesis, analytical chemistry, and drug development. The guide includes tabulated spectroscopic data, detailed experimental protocols for acquiring such data, and a generalized workflow for spectroscopic analysis.

Introduction

Trimethyl-2-cyclohexen-1-ones are a class of organic compounds that feature a cyclohexenone core with three methyl group substituents. The specific substitution pattern of these methyl

groups gives rise to various isomers, each with unique physicochemical and spectroscopic properties. These compounds can serve as important building blocks in organic synthesis and may exhibit interesting biological activities. A thorough understanding of their spectroscopic characteristics is crucial for their identification, characterization, and utilization in further research and development.

This guide focuses on providing the available spectroscopic data for several common isomers of trimethyl-2-cyclohexen-1-one to aid researchers in their scientific endeavors.

Spectroscopic Data of Trimethyl-2-cyclohexen-1-one Isomers

The following sections present the available spectroscopic data for three isomers of trimethyl-2-cyclohexen-1-one. The data has been compiled from various spectral databases and is presented in a structured format for ease of comparison.

2,4,4-Trimethylcyclohex-2-en-1-one

Chemical Structure:

Table 1: Spectroscopic Data for 2,4,4-Trimethylcyclohex-2-en-1-one

Spectroscopic Technique	Data
^1H NMR	Data available but specific shifts and coupling constants were not explicitly detailed in the search results.
^{13}C NMR	Data available but specific chemical shifts were not explicitly detailed in the search results.
IR (ATR)	Data available from Aldrich. [1]
Mass Spectrometry (GC-MS)	Data available.
CAS Number	13395-71-6 [1]
Molecular Formula	$\text{C}_9\text{H}_{14}\text{O}$ [1]
Molecular Weight	138.21 g/mol [1]

3,4,4-Trimethylcyclohex-2-en-1-one

Chemical Structure:

Table 2: Spectroscopic Data for 3,4,4-Trimethylcyclohex-2-en-1-one

Spectroscopic Technique	Data
¹³ C NMR	Data available from a VARIAN CFT-20 instrument.[2]
Mass Spectrometry (GC-MS)	Main library data shows a top peak at m/z 96, a second highest at m/z 95, and a third highest at m/z 110.[2]
IR (Vapor Phase)	Data available.[2]
CAS Number	17299-41-1[2]
Molecular Formula	C ₉ H ₁₄ O[2]
Molecular Weight	138.21 g/mol [2]

4,4,6-Trimethyl-2-cyclohexen-1-one

Chemical Structure:

Table 3: Spectroscopic Data for 4,4,6-Trimethyl-2-cyclohexen-1-one

Spectroscopic Technique	Data
Mass Spectrometry (EI)	Mass spectrum data is available from the NIST Mass Spectrometry Data Center.[3][4]
Gas Chromatography	Normal alkane retention index data is available on a polar column.[3]
CAS Number	13395-73-8[3][4]
Molecular Formula	C ₉ H ₁₄ O[3][4]
Molecular Weight	138.2069 g/mol [3][4]

Experimental Protocols

The following are generalized experimental protocols for obtaining the spectroscopic data presented above. These protocols are intended to provide a foundational understanding of the methodologies employed.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Objective: To obtain ^1H and ^{13}C NMR spectra for the structural elucidation of trimethyl-2-cyclohexen-1-one isomers.

Instrumentation: A high-resolution NMR spectrometer (e.g., 300 MHz or higher).

Procedure:

- **Sample Preparation:** Dissolve approximately 5-10 mg of the purified compound in about 0.6 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube.
- **^1H NMR Acquisition:**
 - Tune and shim the spectrometer to optimize the magnetic field homogeneity.
 - Acquire a one-dimensional ^1H NMR spectrum using a standard pulse sequence.
 - Set the spectral width to cover the expected proton chemical shift range (typically 0-12 ppm).
 - Use a sufficient number of scans to achieve an adequate signal-to-noise ratio.
 - Process the raw data by applying Fourier transformation, phase correction, and baseline correction.
 - Integrate the signals and determine the chemical shifts (referenced to the residual solvent peak or an internal standard like TMS) and coupling constants.
- **^{13}C NMR Acquisition:**
 - Switch the spectrometer to the ^{13}C nucleus frequency.

- Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for each unique carbon atom.
- Set the spectral width to cover the expected carbon chemical shift range (typically 0-220 ppm).
- A larger number of scans is typically required for ^{13}C NMR due to the lower natural abundance of the ^{13}C isotope.
- Process the data similarly to the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

Objective: To identify the functional groups present in the trimethyl-2-cyclohexen-1-one isomers.

Instrumentation: A Fourier Transform Infrared (FTIR) spectrometer, often equipped with an Attenuated Total Reflectance (ATR) accessory.

Procedure (using ATR):

- Background Scan: Record a background spectrum of the clean ATR crystal to account for atmospheric and instrumental interferences.
- Sample Application: Place a small amount of the liquid or solid sample directly onto the ATR crystal.
- Spectrum Acquisition: Acquire the sample spectrum over a typical range of 4000-400 cm^{-1} .
- Data Analysis: The resulting spectrum will show absorbance or transmittance as a function of wavenumber. Identify characteristic absorption bands corresponding to functional groups such as C=O (ketone), C=C (alkene), and C-H bonds.

Mass Spectrometry (MS)

Objective: To determine the molecular weight and fragmentation pattern of the trimethyl-2-cyclohexen-1-one isomers.

Instrumentation: A mass spectrometer, often coupled with a gas chromatograph (GC-MS) for separation and analysis of volatile compounds.

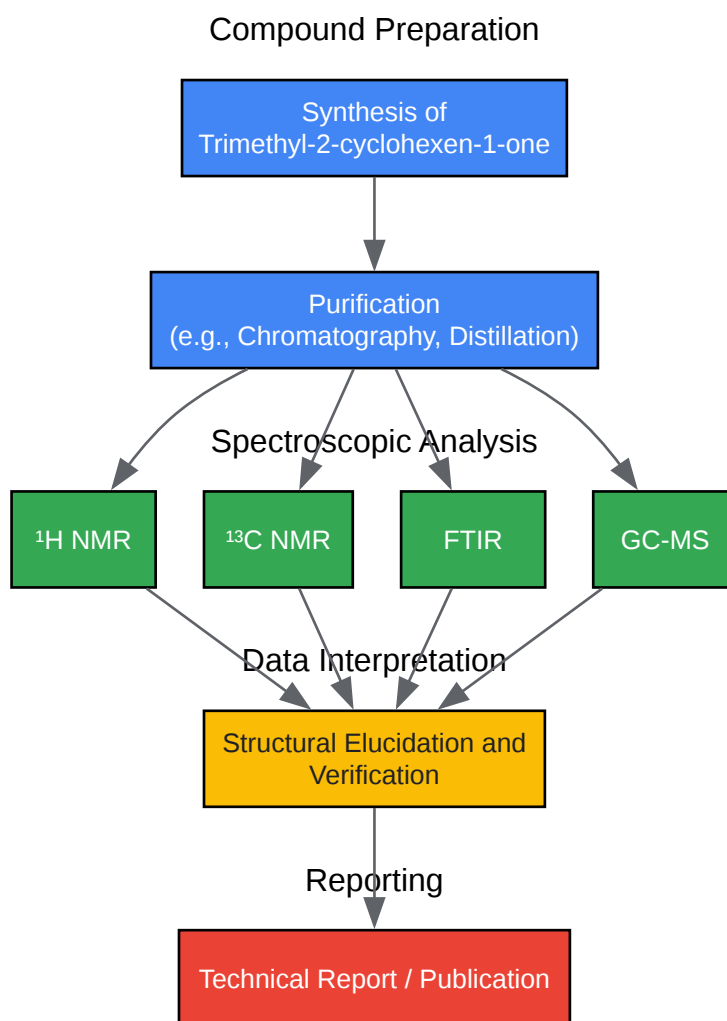
Procedure (GC-MS):

- **Sample Injection:** Inject a dilute solution of the sample into the GC inlet.
- **Chromatographic Separation:** The sample is vaporized and separated into its components as it passes through the GC column.
- **Ionization:** As the separated components elute from the column, they enter the mass spectrometer's ion source (e.g., Electron Ionization - EI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by the mass analyzer.
- **Detection:** The detector records the abundance of each ion at a specific m/z value.
- **Data Analysis:** The resulting mass spectrum shows the relative abundance of different fragment ions and the molecular ion, which can be used to confirm the molecular weight and deduce the structure of the compound.

Visualization of Experimental Workflow

The following diagram illustrates a generalized workflow for the spectroscopic analysis of a synthesized or isolated trimethyl-2-cyclohexen-1-one isomer.

Generalized Workflow for Spectroscopic Analysis



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Caption: Generalized workflow for the synthesis, purification, spectroscopic analysis, and structural elucidation of a trimethyl-2-cyclohexen-1-one isomer.

Conclusion

This technical guide has provided a consolidated resource of spectroscopic data for several isomers of trimethyl-2-cyclohexen-1-one. While data for **4,4,5-trimethyl-2-cyclohexen-1-one** was not found in the searched databases, the information on related isomers offers a valuable point of reference for researchers. The generalized experimental protocols and the visualized workflow aim to equip scientists with the necessary knowledge to undertake the spectroscopic

characterization of these and similar compounds. Further research is encouraged to synthesize and characterize the less-documented isomers to expand the collective knowledge base.

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